How to properly tighten an NW16 clamp to avoid leaks

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Compound of Interest

Compound Name:	*NW16*
Cat. No.:	*B15613197*

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NW16 Clamp Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in properly tightening **NW16** clamps to avoid leaks in vacuum systems.

Troubleshooting Guide: Diagnosing and Resolving NW16 Clamp Leaks

A leak at an **NW16** connection can compromise experiments and lead to costly downtime. This guide provides a systematic approach to identifying and resolving these leaks.

Initial Checks:

Before proceeding to more advanced leak detection, perform a visual inspection of the **NW16** connection. Ensure the clamp, flanges, and centering ring are clean and free of any visible damage, such as scratches or debris.[1]

Troubleshooting Steps:

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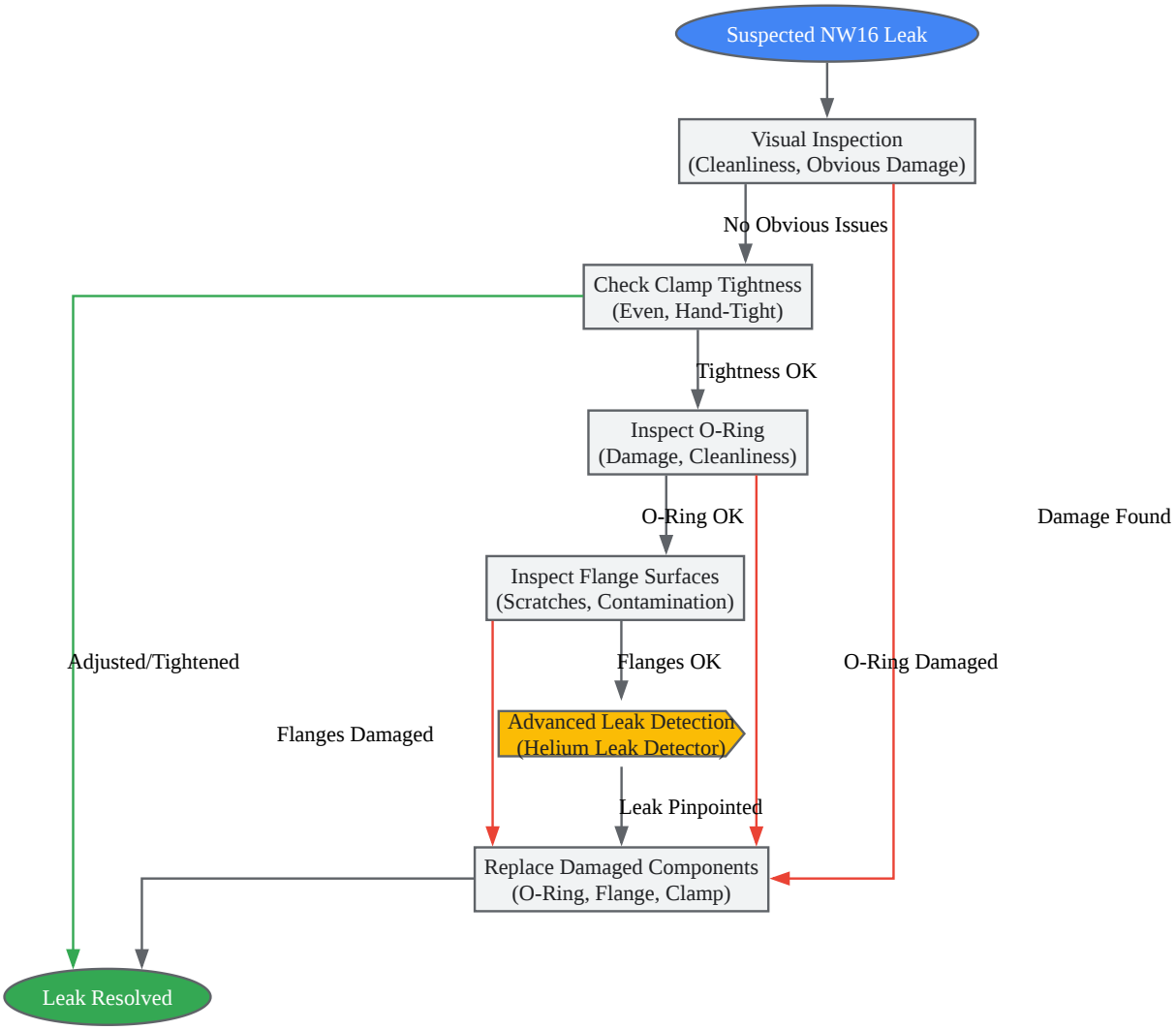
If a leak is suspected, follow these steps to diagnose and resolve the issue:

- Verify Proper Assembly: Ensure the centering ring is correctly seated between the two flanges and that the clamp is evenly positioned around the flange assembly.[1] The flanges should be aligned, and the O-ring should not be pinched.[1]
- Check Clamp Tightness: For wing-nut style clamps, they should be hand-tightened until firm.[2] Uneven or insufficient tightening is a common cause of leaks.[1]
- Inspect the O-ring: The O-ring is a critical component for a proper seal.
  - Damage Assessment: Carefully remove the O-ring and inspect it for any nicks, cuts, or deformities.[1] Replace the O-ring if any damage is found.
  - Cleanliness: Ensure the O-ring is clean and free from any particulates that could interfere with the seal.[1]
- Examine Flange Surfaces: Inspect the sealing surfaces of the flanges for any scratches, contamination, or imperfections that could compromise the vacuum seal.[1]
- Advanced Leak Detection: If the leak persists after the above steps, more sensitive leak detection methods may be necessary.
  - Helium Leak Detection: This is a highly sensitive method for pinpointing small leaks.[3] It involves spraying a small amount of helium gas around the suspected leak area while monitoring the vacuum system with a helium leak detector.[3]
  - Pressure Rise Test: This involves isolating the section of the vacuum system with the **NW16** connection and monitoring the rate at which the pressure increases over time. A rapid pressure rise indicates a significant leak.

NW16 Clamp Troubleshooting Workflow

The following diagram illustrates a logical workflow for troubleshooting leaks at an **NW16** clamp connection.

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